

Chemical properties of Doxofylline-d4

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Compound of Interest

Compound Name: Doxofylline-d4

CAS No.: 1346599-13-0

Cat. No.: B584288

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Technical Whitepaper: Doxofylline-d4 Executive Summary

Doxofylline-d4 is the stable isotope-labeled analog of Doxofylline, a xanthine derivative bronchodilator used in the management of asthma and COPD.^[1] Characterized by the incorporation of four deuterium atoms (

H) on the dioxolane ring, this compound serves as the critical Internal Standard (IS) for bioanalytical quantification via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[1]

This guide details the physicochemical profile, isotopic labeling mechanics, and validated analytical protocols for **Doxofylline-d4**, specifically addressing its role in mitigating matrix effects during pharmacokinetic (PK) and therapeutic drug monitoring (TDM) studies.^[1]

Molecular Identity & Physicochemical Profile^{[1][2][3]} ^[4]

Doxofylline-d4 retains the core pharmacophore of the parent drug while introducing a mass shift of +4.025 Da. This shift is sufficient to differentiate the IS from the analyte's natural

isotopic envelope (M+0, M+1, M+2) without altering chromatographic retention significantly.[1]

Table 1: Chemical Specification

Property	Specification
Chemical Name	7-((1,3-dioxolan-2-yl-4,4,5,5-d4)methyl)-1,3-dimethyl-3,7-dihydro-1H-purine-2,6-dione
Common Name	Doxofylline-d4
CAS Number	1346599-13-0
Molecular Formula	C
	H
	D
	N
	O
Molecular Weight	270.28 g/mol (Parent: 266.25 g/mol)
Isotopic Purity	Typically $\geq 99\%$ deuterated forms
Solubility	Soluble in DMSO, Methanol, Chloroform; Sparingly soluble in water
pKa	~9.87 (Weak base)
Appearance	White to off-white crystalline solid
Storage	-20°C, hygroscopic (Store under inert gas)

Structural Mechanics & Isotopic Labeling

The Deuterium Location

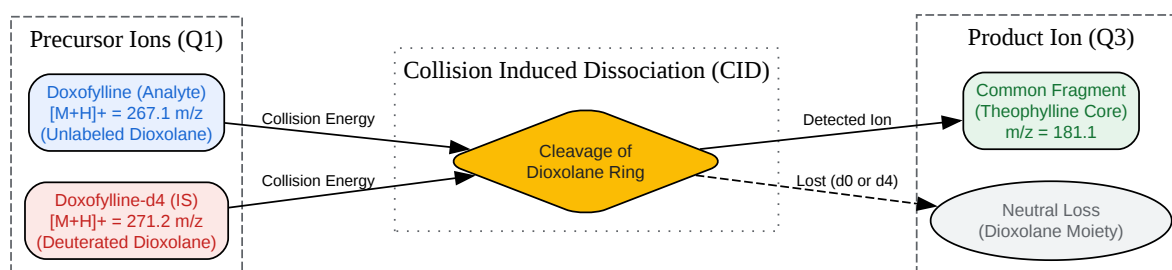
Unlike many methyl-xanthine internal standards that label the N-methyl groups, **Doxofylline-d4** is typically labeled on the 1,3-dioxolane ring (specifically the ethylene bridge).[1][2][3]

- Synthesis Logic: The synthesis involves the reaction of 2-bromoacetaldehyde with ethylene glycol-d4 to form the deuterated acetal, which is then coupled to theophylline.[1]
- Mass Spectrometry Implication: The location of the label is critical for MS/MS transition selection.
 - Parent Doxofylline (267.1 m/z): Fragments to 181.1 m/z (Theophylline core) by losing the dioxolane ring.
 - **Doxofylline-d4** (271.2 m/z): Fragments to 181.1 m/z (Theophylline core).[4][5]

Critical Technical Note: Because the deuterium label is located on the moiety lost during fragmentation (the dioxolane ring), the product ion (181.1 m/z) is identical for both the analyte and the IS. Specificity relies entirely on the precursor ion separation (Q1: 267 vs 271).

Structural & Fragmentation Diagram

The following diagram illustrates the structural relationship and the specific fragmentation pathway used in MRM (Multiple Reaction Monitoring).



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Figure 1: MS/MS Fragmentation pathway showing the convergence of Analyte and IS to a common product ion (181.1), necessitating strict Q1 isolation.[1]

Analytical Application: LC-MS/MS Protocol

The primary utility of **Doxofylline-d4** is to correct for ionization suppression or enhancement caused by biological matrices (plasma/serum) during quantitative analysis.

Validated Method Parameters

Based on recent pharmacokinetic applications (2024-2025), the following parameters are recommended for high-sensitivity quantification.

Parameter	Setting
Ionization Source	Electrospray Ionization (ESI), Positive Mode
Scan Mode	Multiple Reaction Monitoring (MRM)
Analyte Transition	267.1
	181.1 (Collision Energy: ~25 eV)
IS Transition (d4)	271.2
	181.1 (Collision Energy: ~25 eV)
Column	C18 (e.g., Kinetex 2.6µm or equivalent), 50 x 2.1 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 - 0.4 mL/min

Standard Preparation & Extraction Workflow

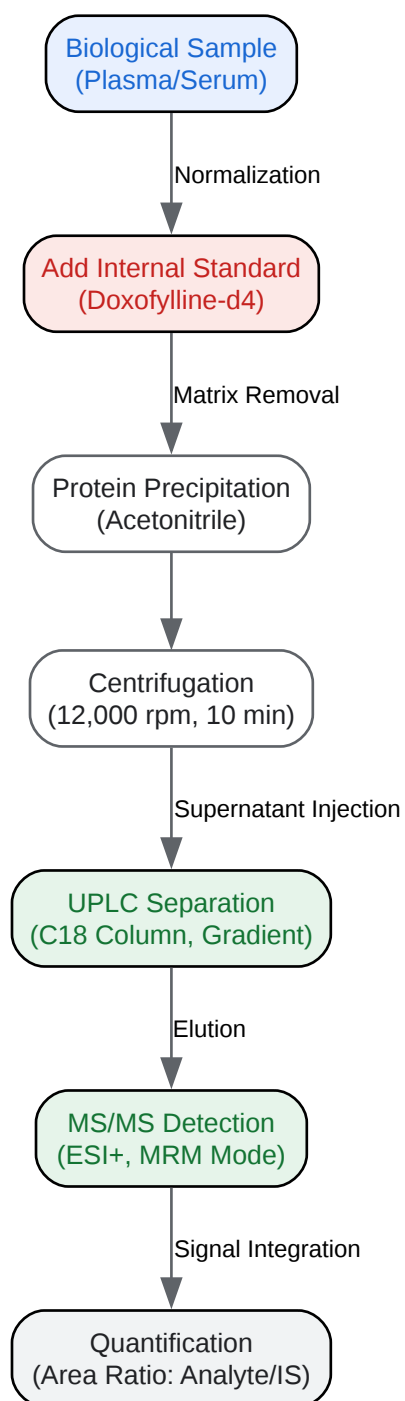
To ensure data integrity, the IS must be introduced before any extraction step to compensate for recovery losses.[\[1\]](#)

Step-by-Step Protocol:

- Stock Preparation: Dissolve 1 mg **Doxofylline-d4** in 1 mL DMSO (due to stability). Dilute to working concentration (e.g., 500 ng/mL) in 50:50 Methanol:Water.[\[1\]](#)

- Sample Spiking: Aliquot 50 μ L of subject plasma. Add 10 μ L of IS working solution. Vortex for 30s.
- Protein Precipitation (PPT): Add 150 μ L Acetonitrile (cold). Vortex vigorously for 1 min.
- Separation: Centrifuge at 12,000 rpm for 10 min at 4°C.
- Injection: Transfer supernatant to vials; inject 2-5 μ L into UPLC-MS/MS.

Analytical Workflow Diagram



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Figure 2: Workflow for the quantification of Doxofylline using **Doxofylline-d4** as the internal standard.[1]

Stability & Handling Guidelines

Isotopic Stability

The deuterium labels on the ethylene bridge of the dioxolane ring are chemically stable and non-exchangeable under physiological conditions (pH 7.4) and standard mobile phase conditions (pH 2-3). They do not undergo "back-exchange" with solvent protons, ensuring the mass shift remains constant.[1]

Storage Protocols

- Solid State: Store at -20°C. Protect from light.
- Solution State: Stock solutions in DMSO are stable for months at -20°C. Aqueous working solutions should be prepared fresh or stored no longer than 24 hours due to potential hydrolysis of the dioxolane ring in unbuffered aqueous environments over time.

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